

Core Molecular Attributes and Physicochemical Properties

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Compound of Interest

Compound Name: *6-Chloro-2-fluoro-3-methylbenzaldehyde*

CAS No.: 286474-59-7

Cat. No.: B1362825

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6-Chloro-2-fluoro-3-methylbenzaldehyde is a trifunctionalized aromatic compound, incorporating chloro, fluoro, and methyl substituents on a benzaldehyde framework. This specific arrangement of functional groups imparts unique reactivity and makes it a valuable building block in multi-step organic synthesis. The aldehyde group serves as a primary reaction site for nucleophilic addition and condensation reactions, while the halogen and methyl groups modulate the electronic properties and steric environment of the aromatic ring.

The molecular formula for this compound is C_8H_6ClFO , and its molecular weight is 172.59 g/mol. [1][2][3] The presence of the fluorine atom is particularly noteworthy; in medicinal chemistry, fluorine substitution is a well-established strategy to enhance metabolic stability, improve binding affinity, and modulate the lipophilicity of drug candidates. [4]

Table 1: Physicochemical Properties of **6-Chloro-2-fluoro-3-methylbenzaldehyde**

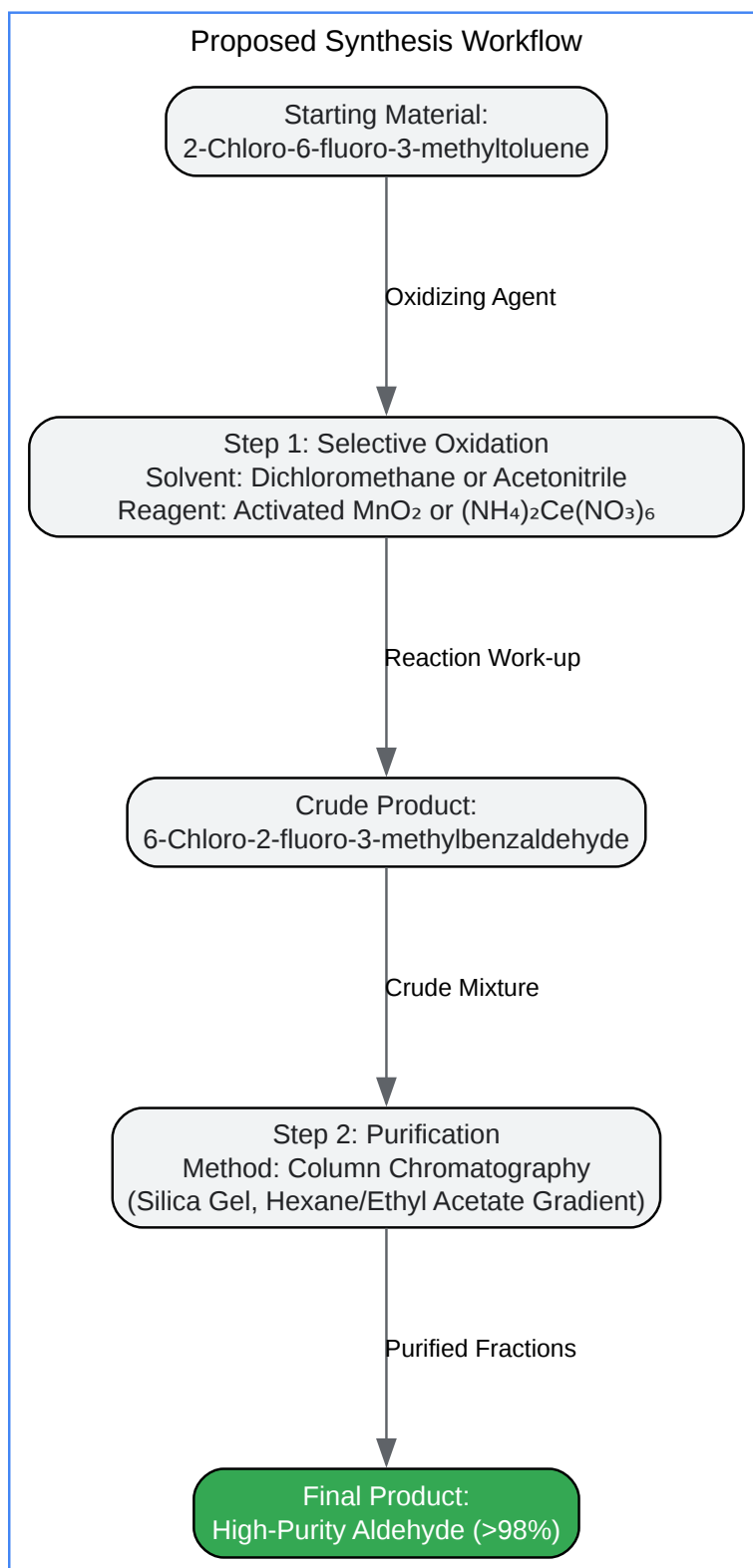
| Property | Value | Source(s) |
|---------------------------------------|------------------------------------|-----------|
| Molecular Formula | C ₈ H ₆ ClFO | [1][2] |
| Molecular Weight | 172.59 g/mol | [1][2][3] |
| CAS Number | 286474-59-7 | [1][2] |
| Appearance | Liquid (at 20°C) | [5] |
| Boiling Point | 249 °C (lit.) | [1][5] |
| Density | 1.3 g/mL at 25 °C (lit.) | [1] |
| Refractive Index (n _{20/D}) | 1.548 (lit.) | [1] |
| Flash Point | >110 °C (230 °F) - closed cup | [3][5] |
| InChI Key | GGZOMBUJFM0EEZ- UHFFFAOYSA-N | [1] |
| SMILES | <chem>Cc1ccc(Cl)c(C=O)c1F</chem> | [1] |

Synthesis and Purification Strategy

The synthesis of substituted benzaldehydes often involves the controlled oxidation of the corresponding toluene derivative. This approach is generally favored for its atom economy and the commercial availability of diverse toluene precursors.

Proposed Synthetic Pathway: Oxidation of 2-Chloro-6-fluoro-3-methyltoluene

A logical and industrially scalable approach to synthesize **6-Chloro-2-fluoro-3-methylbenzaldehyde** is through the selective oxidation of 2-chloro-6-fluoro-3-methyltoluene. The choice of oxidant is critical to prevent over-oxidation to the corresponding benzoic acid, a common side reaction. While various oxidants can be employed, methods using manganese dioxide (MnO₂) or ceric ammonium nitrate (CAN) offer good selectivity for the aldehyde.



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Caption: Proposed workflow for the synthesis and purification of **6-Chloro-2-fluoro-3-methylbenzaldehyde**.

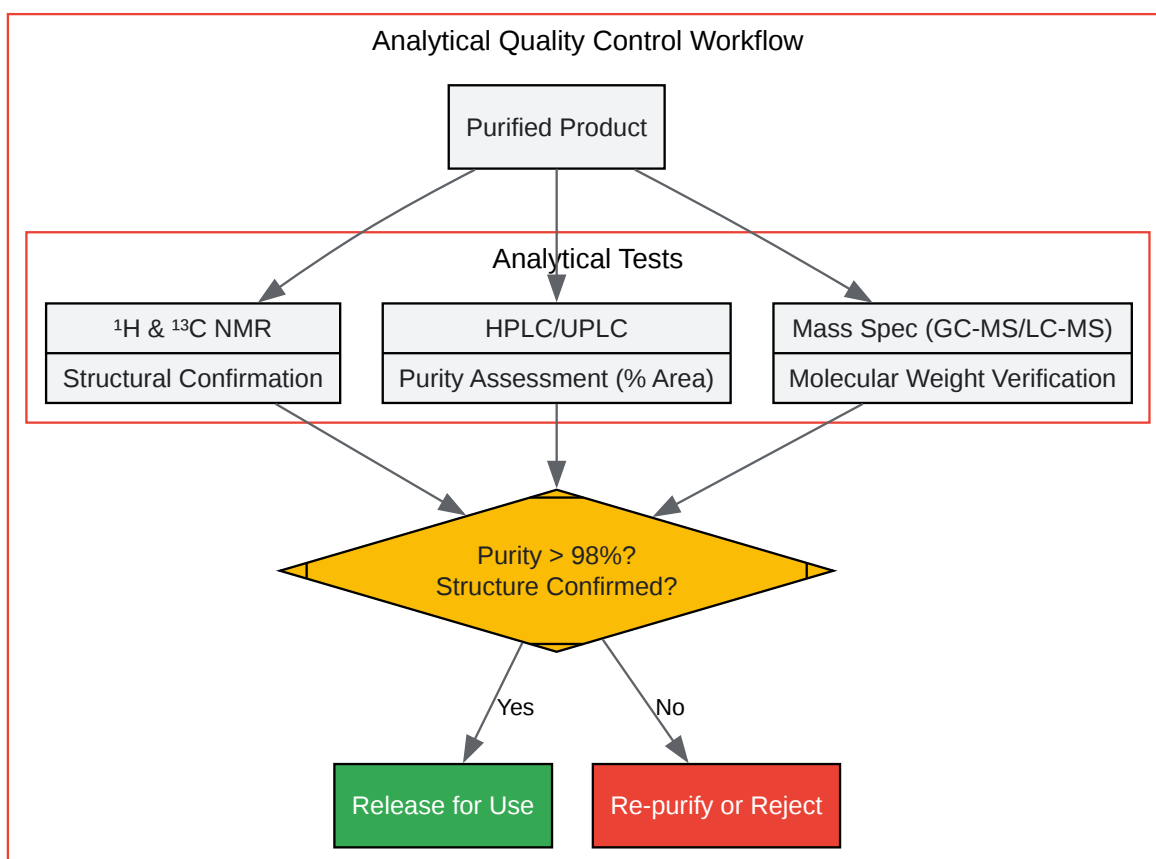
Detailed Experimental Protocol

Disclaimer: This is a representative protocol based on established chemical principles. All laboratory work must be conducted by qualified personnel with appropriate safety measures in place.

- **Reaction Setup:** In a 3-neck round-bottom flask equipped with a mechanical stirrer, reflux condenser, and nitrogen inlet, charge 2-chloro-6-fluoro-3-methyltoluene (1.0 eq) and a suitable solvent such as dichloromethane (DCM) or acetonitrile.
- **Oxidation:** To the stirred solution, add activated manganese dioxide (MnO_2 , ~5-10 eq) portion-wise. The use of a significant excess of MnO_2 is crucial as its activity can vary. The reaction is typically heated to reflux and monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) for the consumption of the starting material.
 - **Expert Insight:** The choice of MnO_2 is deliberate. It is a mild and selective heterogeneous oxidant for benzylic C-H bonds, minimizing the risk of over-oxidation to the carboxylic acid, which can be a significant issue with stronger oxidants like potassium permanganate.
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Filter the suspension through a pad of Celite® to remove the manganese salts. Wash the filter cake thoroughly with additional DCM.
- **Extraction:** Combine the filtrate and washes. If a more polar solvent like acetonitrile was used, the solvent should be removed under reduced pressure and the residue redissolved in an immiscible solvent like ethyl acetate for aqueous work-up. Wash the organic layer sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate in vacuo. The resulting crude oil is then purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **6-Chloro-2-fluoro-3-methylbenzaldehyde**.

Quality Control and Structural Elucidation

Confirming the identity and purity of the final compound is a non-negotiable step in chemical synthesis, particularly for materials intended for drug development. A multi-pronged analytical approach ensures a self-validating system of quality control.



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Caption: A standard quality control workflow for validating the identity and purity of a synthesized chemical intermediate.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR is expected to show a characteristic aldehyde proton signal (singlet) around δ 9.5-10.5 ppm, a methyl group signal (singlet) around δ 2.2-2.5 ppm, and distinct signals in the aromatic region (δ 7.0-8.0 ppm).

^{13}C NMR would confirm the presence of the carbonyl carbon (~190 ppm) and other carbon environments.

- Mass Spectrometry (MS): GC-MS or LC-MS analysis will be used to confirm the molecular weight. The mass spectrum should show a molecular ion peak $[\text{M}]^+$ corresponding to the calculated molecular weight (172.59), with a characteristic isotopic pattern ($[\text{M}+2]^+$) due to the presence of chlorine.[6]
- High-Performance Liquid Chromatography (HPLC): HPLC is the primary method for determining the purity of the compound. A high-purity sample (>98%) will show a single major peak with minimal impurities.

Applications in Research and Drug Development

Substituted benzaldehydes are foundational intermediates in the synthesis of a wide array of complex organic molecules and active pharmaceutical ingredients (APIs). **6-Chloro-2-fluoro-3-methylbenzaldehyde** is no exception and serves as a versatile precursor.

- Scaffold for Heterocyclic Synthesis: The aldehyde functional group is a key handle for building heterocyclic ring systems (e.g., quinolines, pyrimidines, imidazoles), which are prevalent scaffolds in modern pharmaceuticals.
- Intermediate for Agrochemicals and Pharmaceuticals: Halogenated aromatic compounds are frequently used in the synthesis of pesticides and drugs.[7][8] The specific substitution pattern of this molecule can be leveraged to synthesize targeted inhibitors or receptor agonists/antagonists where precise steric and electronic interactions are required for biological activity. The fluorine atom, in particular, can enhance binding to target proteins and improve the pharmacokinetic profile of the final molecule.[4]

Safety, Handling, and Storage

Proper handling of any chemical intermediate is paramount for laboratory safety. Based on available safety data, **6-Chloro-2-fluoro-3-methylbenzaldehyde** is classified as an irritant.

Table 2: GHS Hazard and Precautionary Information

| Category | Code(s) | Description |
|--------------------------|---|---|
| Hazard Statements | H315, H319, H335 | Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[5] [9] |
| Signal Word | Warning | [5][9] |
| Pictogram | GHS07 (Exclamation Mark) | |
| Precautionary Statements | P261, P264, P280, P302+P352, P305+P351+P338 | Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Wear protective gloves/eye protection/face protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9] |

- Handling: Work should be conducted in a well-ventilated fume hood.[9] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat, is mandatory.[10] Avoid contact with skin and eyes and inhalation of vapors.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9] The compound is noted to be potentially air-sensitive, suggesting that storage under an inert atmosphere (e.g., nitrogen or argon) may be advisable for long-term stability.[3]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

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